

Long-term stability of Trpc5-IN-4 stock solutions

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Compound of Interest

Compound Name: *Trpc5-IN-4*

Cat. No.: *B12407292*

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Technical Support Center: Trpc5-IN-4

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability, storage, and handling of **Trpc5-IN-4** stock solutions.

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **Trpc5-IN-4**?

A1: **Trpc5-IN-4** is typically dissolved in an organic solvent such as dimethyl sulfoxide (DMSO) to prepare a stock solution. For best results, use a fresh, anhydrous grade of DMSO to minimize moisture, which can degrade the compound.[1] If you encounter solubility issues, gentle vortexing or sonication can be applied. For compounds that are waxy or hygroscopic, it is recommended to dissolve the entire contents of the vial directly in the solvent.[2]

Q2: What is the recommended storage temperature for **Trpc5-IN-4** stock solutions?

A2: For long-term storage, **Trpc5-IN-4** stock solutions in DMSO should be stored at -20°C or -80°C.[3][4] As a powder, the inhibitor can be stored at -20°C for up to three years.[3]

Q3: How long are **Trpc5-IN-4** stock solutions stable?

A3: While specific long-term stability data for **Trpc5-IN-4** is not readily available, general guidelines for small molecule inhibitors in DMSO suggest that stock solutions can be stored at -20°C for up to three months.[2] For longer-term storage of up to six months, -80°C is recommended.[4] To ensure the efficacy of the stock solution, it is advisable to re-examine it if stored at -20°C for more than one month.[4]

Q4: Should I aliquot my **Trpc5-IN-4** stock solution?

A4: Yes, it is highly recommended to aliquot the stock solution into smaller, single-use volumes. This practice helps to avoid repeated freeze-thaw cycles, which can degrade the compound over time.[3][4]

Q5: My vial of **Trpc5-IN-4** arrived at room temperature, but the label says to store it at -20°C. Is it still viable?

A5: Yes, the product should still be viable. Many small molecule inhibitors are stable at ambient temperatures for the duration of shipping. Upon receipt, you should store the compound at the recommended temperature for long-term stability.[1][2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound Precipitation in Aqueous Buffer	The inhibitor has low solubility in aqueous solutions.	Make initial serial dilutions in DMSO before adding the final diluted sample to your aqueous buffer. Ensure the final concentration of DMSO in your experiment is low (typically <0.5%) to avoid solvent effects and toxicity. [4]
Difficulty Dissolving the Compound	The compound may have poor solubility or the solvent may be contaminated.	Ensure you are using a fresh, anhydrous grade of DMSO. [1] Gentle vortexing or sonication can aid dissolution. For stubborn compounds, warming the solution slightly (not exceeding 50°C) may help, but be cautious as heat can degrade some compounds. [3]
Inconsistent Experimental Results	The stock solution may have degraded due to improper storage or handling.	Prepare fresh stock solutions regularly. Avoid repeated freeze-thaw cycles by aliquoting. If degradation is suspected, consider running a quality control experiment to test the activity of the inhibitor.
Vial Appears Empty	The compound is a small quantity and may be present as a thin film or powder that is not easily visible.	Add the appropriate solvent to the vial and vortex or sonicate to ensure the compound is fully dissolved. [2]

Experimental Protocols

Preparation of a 10 mM Stock Solution of Trpc5-IN-4 in DMSO

- Materials:
 - Trpc5-IN-4** powder
 - Anhydrous dimethyl sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 - Allow the vial of **Trpc5-IN-4** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Calculate the volume of DMSO required to achieve a 10 mM concentration based on the amount of **Trpc5-IN-4** provided. The molecular weight of **Trpc5-IN-4** is necessary for this calculation.
 - Carefully add the calculated volume of anhydrous DMSO to the vial containing the **Trpc5-IN-4** powder.
 - Vortex the solution until the compound is completely dissolved. If necessary, use a sonicator for brief intervals.
 - Aliquot the 10 mM stock solution into smaller, single-use sterile microcentrifuge tubes.
 - Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for short-term use (up to 3 months) or at -80°C for long-term storage (up to 6 months).^{[2][4]}

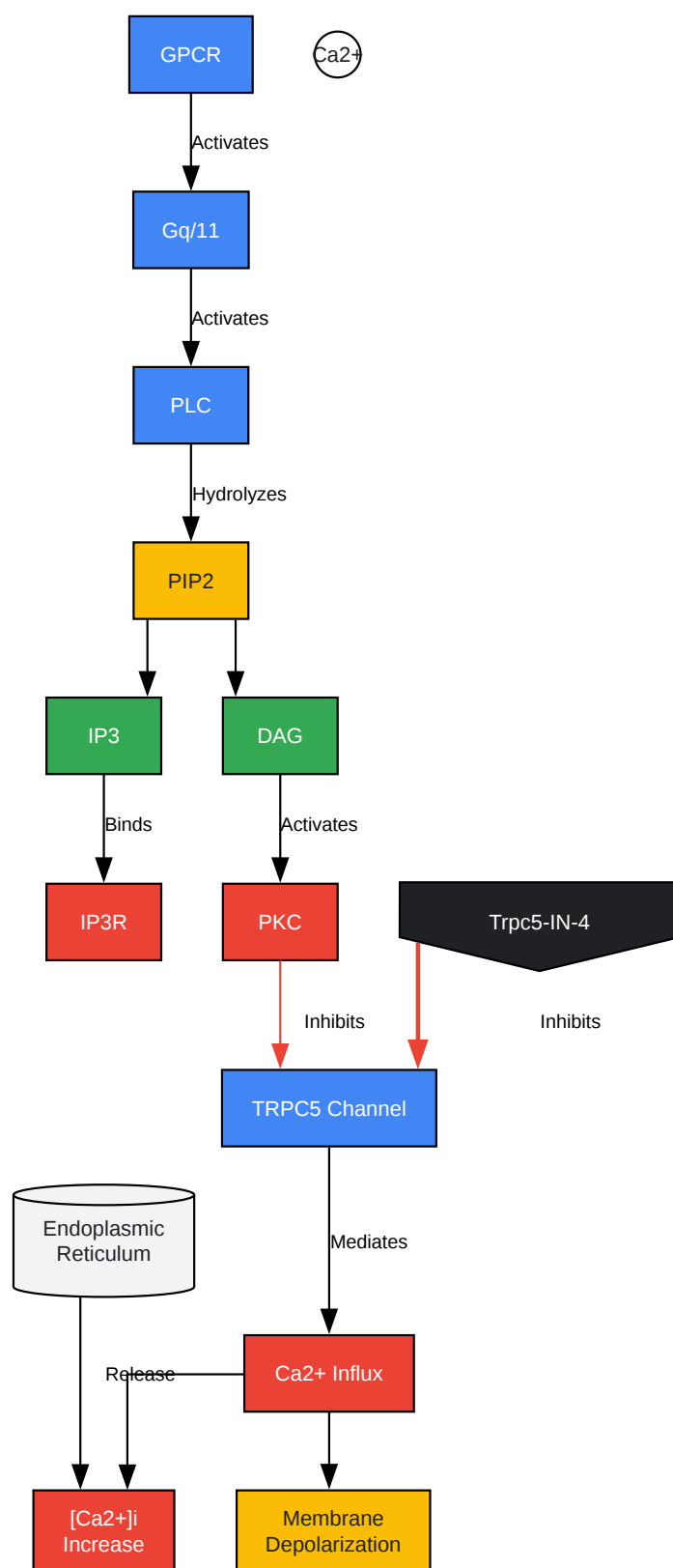
Recommended Storage Conditions for Trpc5-IN-4

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years ^[3]
In Solvent (DMSO)	-80°C	Up to 6 months ^[4]
In Solvent (DMSO)	-20°C	Up to 3 months ^[2]

Note: The stability of stock solutions should be considered a general guideline. For critical experiments, it is recommended to use freshly prepared solutions or to periodically validate the activity of stored solutions.

Visualizations

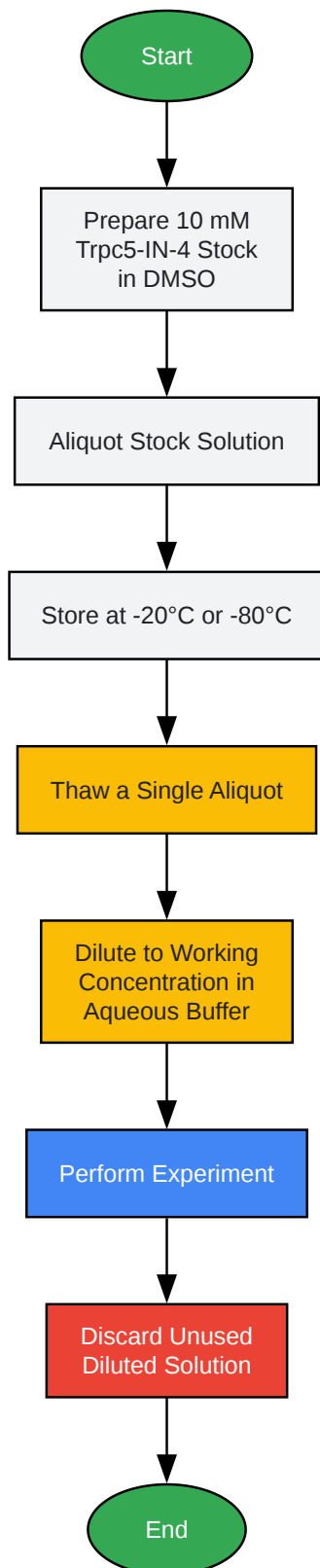
TRPC5 Signaling Pathway



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Caption: Simplified signaling pathway of TRPC5 channel activation and inhibition.

Experimental Workflow for Using Trpc5-IN-4



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Caption: Recommended workflow for preparing and using **Trpc5-IN-4** in experiments.

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References

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